

Application Notes and Protocols for DL-Cycloserine-15N,d3 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Cycloserine-15N,d3 is an isotopically labeled form of DL-Cycloserine, a broad-spectrum antibiotic. Its primary application in research and drug development is as an internal standard for quantitative analyses by mass spectrometry (MS), such as liquid chromatography-mass spectrometry (LC-MS). The incorporation of stable isotopes (¹⁵N and deuterium) allows for precise and accurate quantification of unlabeled cycloserine in various biological matrices by correcting for variations during sample preparation and analysis.

This document provides a detailed, step-by-step guide for the preparation of stock solutions of **DL-Cycloserine-15N,d3**, ensuring accuracy, stability, and optimal performance in downstream applications.

Physicochemical Properties and Solubility

Accurate preparation of stock solutions begins with an understanding of the compound's fundamental properties.



Property	Value
Chemical Name	4-Aminoisoxazolidin-3-one-4,5,5-d3-2-15N
Molecular Formula	C ₃ H ₃ D ₃ N ¹⁵ NO ₂
Molecular Weight	106.1 g/mol
CAS Number	1219176-26-7
Appearance	White to off-white powder

DL-Cycloserine exhibits solubility in a range of solvents. The choice of solvent will depend on the intended application and desired concentration.

Solvent	Solubility	Notes
Water	Up to 100 mg/mL	Solutions are unstable in neutral or acidic pH.[1][2]
Dimethyl Sulfoxide (DMSO)	Approx. 10 mg/mL	Purge with an inert gas.[3]
0.1 M Sodium Phosphate Buffer (pH 8.0)	e.g., 10 mg/mL	Recommended for freshly prepared solutions to improve stability.[1]
Methanol	Slightly soluble	Suitable for LC-MS applications.
Ethanol (96%)	Soluble (1 part in 50)	
Propylene Glycol	Slightly soluble	

Experimental Protocols

This section details the procedures for preparing both a primary stock solution and a working internal standard solution for quantitative analysis.

Materials and Equipment

• DL-Cycloserine-15N,d3 powder



- High-purity solvent (e.g., LC-MS grade Methanol, DMSO, or sterile deionized water)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Calibrated micropipettes and sterile, low-retention tips
- · Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 μm, compatible with the chosen solvent)
- · Cryogenic vials or amber glass vials for storage
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a Primary Stock Solution (e.g., 1 mg/mL in Methanol)

This protocol is suitable for creating a concentrated primary stock, which can be further diluted for various applications, particularly for use as an internal standard in LC-MS.

- Pre-analysis Calculation:
 - Determine the required volume of the stock solution (e.g., 1 mL).
 - Calculate the mass of **DL-Cycloserine-15N,d3** needed. For a 1 mg/mL solution in 1 mL, 1 mg of the compound is required.
- · Weighing the Compound:
 - Tare a clean, dry weighing vessel (e.g., a microcentrifuge tube or weighing paper) on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **DL-Cycloserine-15N,d3** powder. Record the exact weight.



· Dissolution:

- Transfer the weighed powder to a Class A volumetric flask of the appropriate size (e.g., 1 mL).
- Add a portion of the selected solvent (e.g., LC-MS grade Methanol), approximately half of the final volume.
- Vortex the solution for 30-60 seconds to facilitate dissolution. If necessary, sonicate for 5-10 minutes.
- Once the powder is fully dissolved, add the solvent to the final volume mark on the volumetric flask.
- Homogenization and Filtration:
 - Invert the flask several times to ensure the solution is homogeneous.
 - For applications requiring sterile or particle-free solutions, filter the stock solution through a 0.22 µm syringe filter into a sterile container.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in appropriately labeled cryogenic or amber glass vials. This prevents contamination and degradation from repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-to-medium term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Protocol 2: Preparation of an Aqueous Stock Solution (e.g., 10 mg/mL in Buffered Water)

Due to the instability of cycloserine in neutral or acidic aqueous solutions, it is highly recommended to prepare these solutions fresh before use. If short-term storage is necessary, a buffered solution is advised.



- Solvent Preparation: Prepare a 0.1 M sodium phosphate buffer and adjust the pH to 8.0.
- Weighing and Dissolution: Following the steps in Protocol 1, weigh the desired amount of DL-Cycloserine-15N,d3. For a 10 mg/mL solution, dissolve 10 mg of the compound in 1 mL of the pH 8.0 buffer.
- Filtration: Sterilize the solution by passing it through a 0.22 µm syringe filter.
- Storage: Use the solution immediately. If temporary storage is unavoidable, store at 2-8°C for no longer than 24 hours. For longer-term storage of aqueous solutions, aliquoting and freezing at -20°C is an option, though stability should be verified for the specific application.

Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow and the logical relationships in preparing the stock solutions.



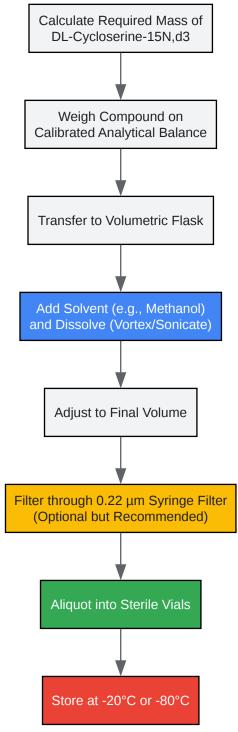


Diagram 1: Experimental Workflow for Primary Stock Solution Preparation

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Diagram 1: Workflow for Primary Stock Solution.



Summary of Quantitative Data

Parameter	Primary Stock Solution (Protocol 3.2)	Aqueous Stock Solution (Protocol 3.3)
Compound	DL-Cycloserine-15N,d3	DL-Cycloserine-15N,d3
Example Concentration	1 mg/mL	10 mg/mL
Solvent	LC-MS Grade Methanol	0.1 M Sodium Phosphate Buffer, pH 8.0
Storage Temperature	-20°C or -80°C	Use immediately; or 2-8°C for <24h
Short-term Stability	Stable	Unstable; prepare fresh
Long-term Stability	Up to 6 months at -80°C	Not recommended

Safety Precautions and Handling

- Handle **DL-Cycloserine-15N,d3** in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed information on hazards and handling procedures.
- Avoid inhalation of the powder and contact with skin and eyes.
- Store the solid compound in a tightly sealed container at -20°C, protected from light and moisture.

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